

Application Notes and Protocols: Light/Dark Box Test Following FG 7142 Administration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FG 7142

Cat. No.: B1662930

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The light/dark box test is a widely utilized behavioral paradigm to assess anxiety-like behavior in rodents. The test leverages the innate conflict between the exploratory drive of rodents in a novel environment and their natural aversion to brightly lit, open spaces. This application note provides a detailed protocol for conducting the light/dark box test in mice following the administration of **FG 7142**, a potent anxiogenic agent. **FG 7142** is a partial inverse agonist of the benzodiazepine binding site on the GABA-A receptor, and its administration is known to induce anxiety-like states, making it a valuable tool for studying the neurobiology of anxiety and for screening potential anxiolytic compounds.^{[1][2]}

Principle of the Assay

The light/dark box apparatus consists of two interconnected compartments: a large, brightly illuminated "light" chamber and a smaller, dark, and enclosed "dark" chamber. Rodents, when placed in this apparatus, will naturally spend more time in the dark, secure compartment. Anxiogenic compounds, such as **FG 7142**, are expected to increase the time spent in the dark compartment and decrease the number of transitions between the two compartments, reflecting an increased anxiety-like state. Conversely, anxiolytic drugs typically increase the time spent in the light compartment and the number of transitions.^{[3][4]}

Experimental Protocol

Materials and Equipment

- Light/Dark Box Apparatus (for mice)
- Video recording system and analysis software
- **FG 7142** (N-methyl- β -carboline-3-carboxamide)
- Vehicle solution (e.g., saline with a small percentage of a solubilizing agent like Tween 80)
- Syringes and needles for intraperitoneal (i.p.) injection
- Animal scale
- Timers
- 70% Ethanol for cleaning

Animal Subjects

- Male mice are commonly used to avoid hormonal cycle variations in females.
- Animals should be housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- Allow animals to acclimate to the housing facility for at least one week before the experiment.
- Habituate the animals to the testing room for at least 30-60 minutes prior to the start of the experiment.[4]

Drug Preparation and Administration

- **FG 7142** Solution Preparation: Prepare a stock solution of **FG 7142** in a suitable vehicle. The final concentration should be calculated based on the desired dosage and the injection volume (typically 5-10 ml/kg body weight for intraperitoneal injections in mice).[5] A common dosage range for inducing anxiogenic effects in mice is 5-20 mg/kg.[6]

- Vehicle Control: Prepare a vehicle-only solution to be administered to the control group.
- Administration: Administer **FG 7142** or vehicle via intraperitoneal (i.p.) injection 30 minutes before placing the animal in the light/dark box.[\[7\]](#)

Light/Dark Box Procedure

- Apparatus Setup: Ensure the light/dark box is clean and free of any odors from previous subjects by wiping it down with 70% ethanol and allowing it to dry completely between trials. The illumination in the light compartment should be consistent (e.g., 400-600 lux).
- Animal Placement: Gently place the mouse in the center of the light compartment, facing away from the opening to the dark compartment.
- Recording: Immediately start the video recording and leave the testing room. The test duration is typically 5 to 10 minutes.[\[4\]](#)
- Behavioral Scoring: After the test, the video recording is analyzed to score the following parameters:
 - Time spent in the light compartment (seconds): The primary measure of anxiety.
 - Time spent in the dark compartment (seconds): Inversely related to the time in the light compartment.
 - Number of transitions: The total number of times the animal moves from one compartment to the other.
 - Latency to enter the dark compartment (seconds): The time it takes for the animal to first move from the light to the dark compartment.
 - Total distance traveled (cm): A measure of general locomotor activity.

Data Presentation

The quantitative data collected from the light/dark box test should be summarized in a structured table for clear comparison between the vehicle control and **FG 7142**-treated groups.

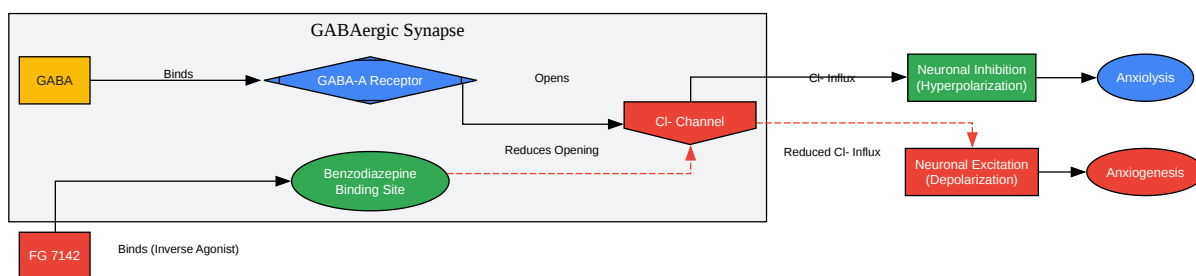
Behavioral Parameter	Vehicle Control (Mean \pm SEM)	FG 7142 (10 mg/kg) (Mean \pm SEM)
Time in Light Compartment (s)		
Time in Dark Compartment (s)		
Number of Transitions		
Latency to Enter Dark (s)		
Total Distance Traveled (cm)		

SEM: Standard Error of the Mean

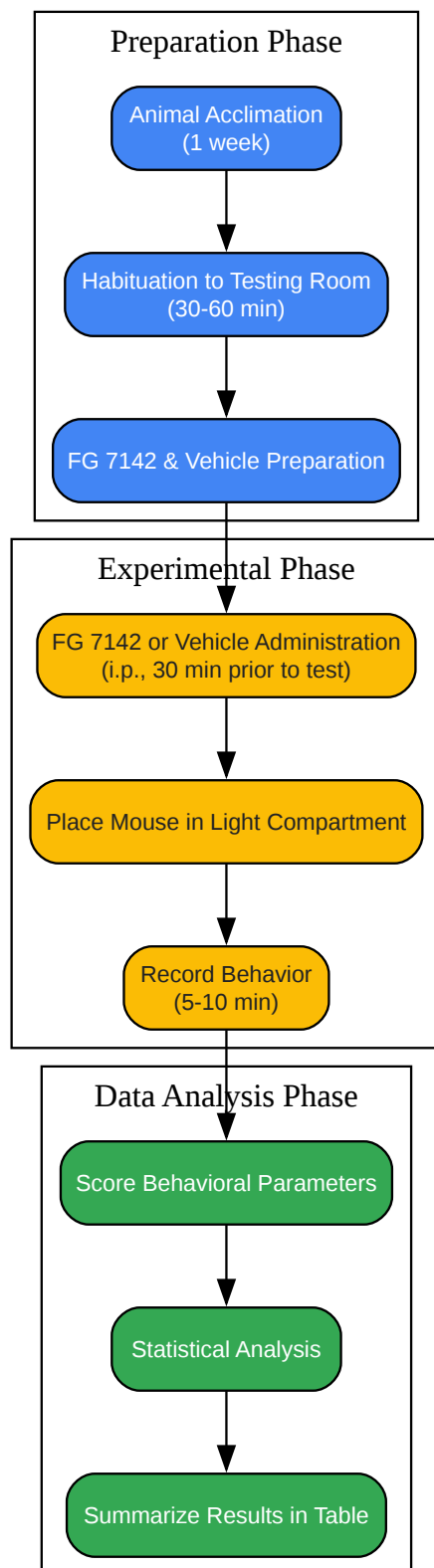
Signaling Pathways and Experimental Workflow

The anxiogenic effect of **FG 7142** is primarily mediated through its action as a partial inverse agonist at the benzodiazepine binding site of the GABA-A receptor. This action reduces the inhibitory effect of GABA, leading to increased neuronal excitability in brain regions associated with anxiety, such as the amygdala.

Below are diagrams illustrating the signaling pathway of **FG 7142** and the experimental workflow for the light/dark box test.



[Click to download full resolution via product page](#)

Caption: **FG 7142** Signaling Pathway[Click to download full resolution via product page](#)

Caption: Experimental Workflow Diagram

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. β -Carboline (FG-7142) modulates fear but not anxiety-like behaviour in zebrafish - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Light/Dark Box Test - Creative Biolabs [creative-biolabs.com]
- 4. maze.conductscience.com [maze.conductscience.com]
- 5. An anxiogenic drug, FG 7142, induced an increase in mRNA of Btg2 and Adamts1 in the hippocampus of adult mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Reversal of benzodiazepine inverse agonist FG 7142-induced anxiety syndrome by neurosteroids in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Light/Dark Box Test Following FG 7142 Administration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662930#light-dark-box-test-protocol-following-fg-7142-administration]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com